

Technical Guide: PSB-06126 Inhibition Profile and Methodologies

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Compound of Interest

Compound Name: PSB-06126

Cat. No.: B15608472

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This technical guide provides an in-depth overview of the inhibitory activity of **PSB-06126**, a selective nucleoside triphosphate diphosphohydrolase (NTPDase) inhibitor. It is intended for researchers, scientists, and professionals in the field of drug development. This document outlines the compound's K_i and IC_{50} values, the experimental protocols for their determination, and the associated signaling pathways.

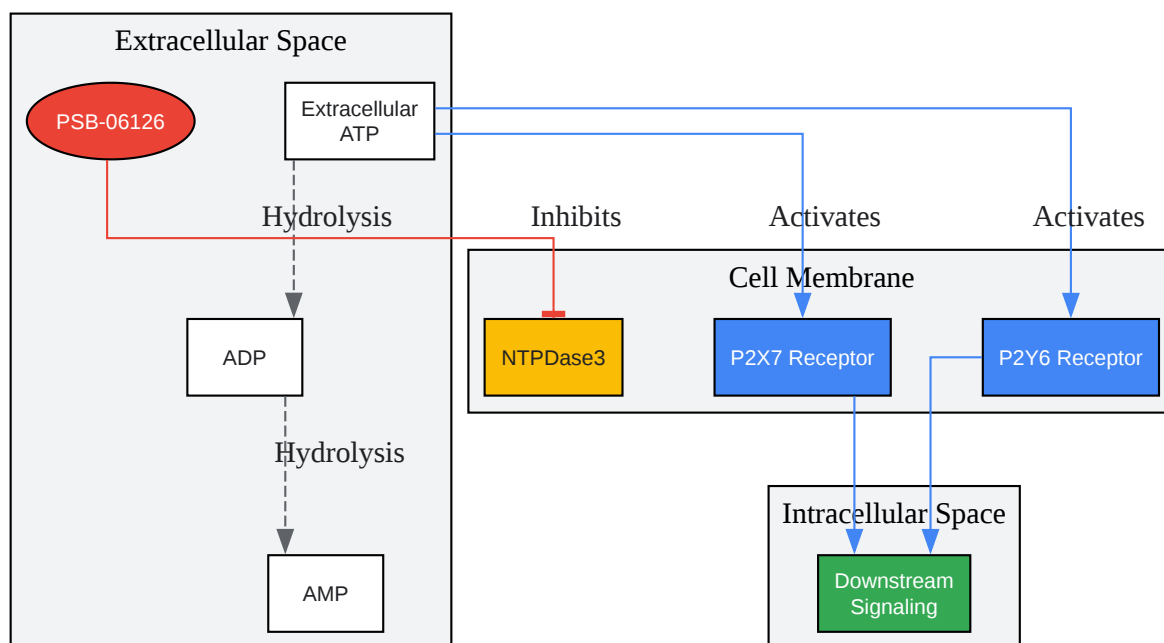
Data Presentation: Inhibitory Activity of PSB-06126

The inhibitory potency of **PSB-06126** has been quantified against various NTPDase isoforms from different species. The following table summarizes the key inhibition constants (K_i) and the half-maximal inhibitory concentration (IC_{50}) values.

Target Enzyme	Species	Parameter	Value (μM)
NTPDase1	Rat	Ki	0.33 ^[1]
NTPDase2	Rat	Ki	19.1 ^[1]
NTPDase3	Rat	Ki	2.22 ^[1]
NTPDase3	Human	Ki	4.39 ^[1]
NTPDase3	Human	IC50	7.76 ^[1]

Signaling Pathway of PSB-06126 Action

PSB-06126 exerts its biological effects by inhibiting NTPDase3, an enzyme responsible for the extracellular hydrolysis of ATP and UDP. This inhibition leads to an accumulation of extracellular ATP, which subsequently activates purinergic P2X7 and P2Y6 receptors, triggering downstream cellular responses.



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References

- 1. Determination of NTPase activities from measurement of true inorganic phosphate in the presence of labile phosphate compounds - PMC [pmc.ncbi.nlm.nih.gov]

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